

Chemical Characterization and the Causality of Reactivity

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Compound of Interest

Compound Name: 1-Aminobutan-2-one

CAS No.: 77369-28-9

Cat. No.: B3057186

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1-Aminobutan-2-one is an aliphatic

-aminoketone. In laboratory settings, it is almost exclusively utilized and stored as its hydrochloride salt (**1-Aminobutan-2-one** hydrochloride, CAS 108661-54-7) rather than the free base (CAS 77369-28-9)[1][2].

The Causality of Instability: The free base of **1-Aminobutan-2-one** is highly unstable. The proximity of the primary amine to the ketone moiety allows for rapid intermolecular condensation. In neutral to basic conditions,

-aminoketones readily undergo self-condensation to form dihydropyrazines or participate in Knorr-type pyrrole syntheses[3].

Impact on Disposal: If a researcher attempts to "neutralize" an acidic waste stream containing **1-Aminobutan-2-one** hydrochloride by adding a strong base (e.g., NaOH) prior to sealing the waste carboy, they will liberate the free amine. This triggers exothermic self-condensation, which can lead to the rapid evolution of heat and the pressurization of sealed hazardous waste containers. Therefore, waste streams containing this compound must be maintained in a slightly acidic to neutral state (pH 4–7) to preserve the stable protonated ammonium form.

Quantitative Chemical Data Summary

Property	1-Aminobutan-2-one (Free Base)	1-Aminobutan-2-one Hydrochloride
CAS Number	77369-28-9[2]	108661-54-7[1]
Molecular Formula	C ₄ H ₉ NO	C ₄ H ₁₀ ClNO
Molecular Weight	87.12 g/mol [2]	123.58 g/mol [1]
Physical State	Liquid (Unstable)	Solid (Stable, Hygroscopic)[1]
GHS Hazard Codes	H315, H319, H335	H302, H315, H319, H335[1]
Storage Requirements	Do not store; generate in situ	Inert atmosphere, freezer (-20°C)[1]

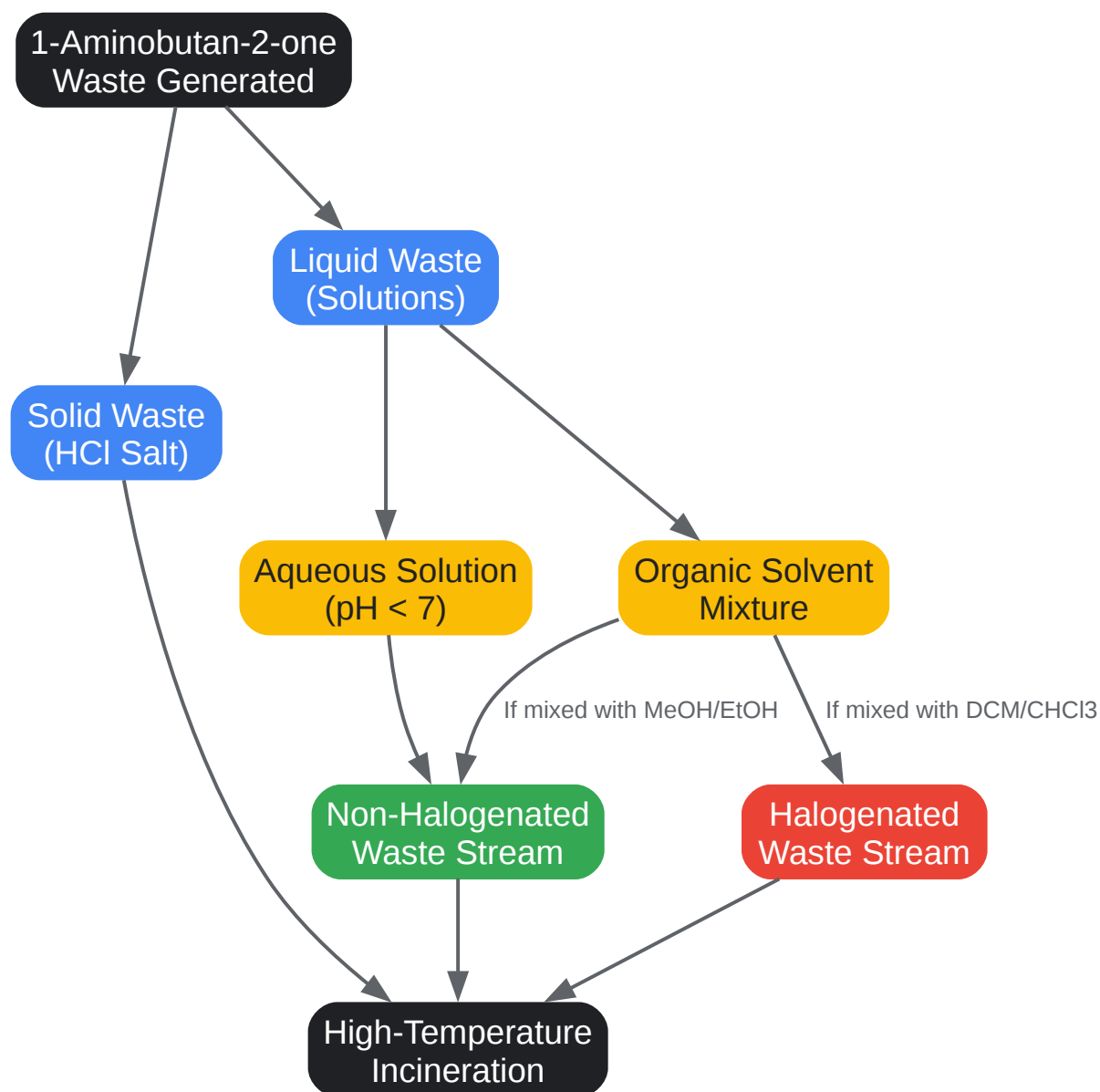
Regulatory Framework for Disposal (EPA/RCRA)

Under the US EPA Resource Conservation and Recovery Act (RCRA) guidelines detailed in 40 CFR Part 261, **1-Aminobutan-2-one** hydrochloride is not specifically listed as a P-list (acutely hazardous) or U-list (toxic) commercial chemical product[4][5]. However, it must be managed as a Characteristic Hazardous Waste due to its toxicity (H302: Harmful if swallowed) and irritant properties[1][5].

Because combustion of this amine hydrochloride generates highly toxic nitrogen oxides (NO_x) and hydrogen chloride (HCl) gas, it must be disposed of via a licensed chemical incinerator equipped with an afterburner and an alkaline scrubber system[6]. It must never be flushed down the sanitary sewer.

Waste Segregation and Disposal Workflows

Proper segregation prevents incompatible chemical reactions in waste carboys and reduces institutional disposal costs.



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Decision workflow for the segregation and disposal of **1-Aminobutan-2-one** waste streams.

Protocol A: Solid Waste Disposal (Unused Product or Spills)

- Collection: Collect all unused solid **1-Aminobutan-2-one** hydrochloride, contaminated weighing paper, and empty primary containers.

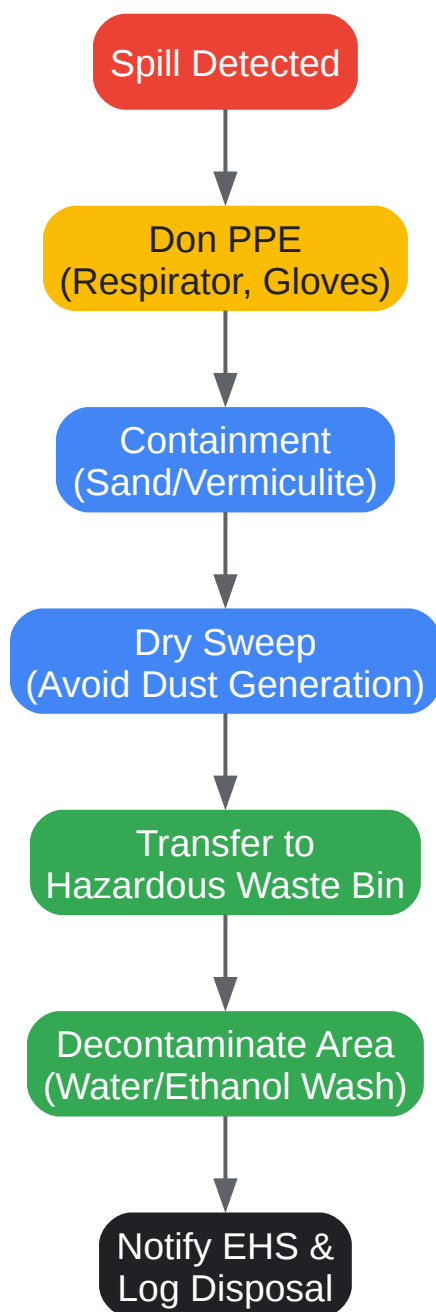
- Packaging: Place the materials into a compatible, sealable hazardous waste container (e.g., a high-density polyethylene (HDPE) bucket).
- Labeling: Affix a hazardous waste tag. Explicitly list "**1-Aminobutan-2-one** hydrochloride" and check the boxes for "Toxic" and "Irritant". Do not use abbreviations.
- Storage: Store in a designated satellite accumulation area away from strong oxidizing agents and strong bases[6].

Protocol B: Liquid Waste Disposal (Reaction Filtrates)

- pH Verification: Before transferring aqueous or mixed-solvent waste containing this compound into a bulk carboy, verify the pH using indicator strips. Ensure the pH is 7.0 to prevent free-base liberation[3].
- Segregation:
 - If the solvent matrix contains dichloromethane, chloroform, or other halogens, route to the Halogenated Organic Waste carboy.
 - If the matrix is purely aqueous or mixed with alcohols (methanol/ethanol), route to the Non-Halogenated Waste carboy.
- Headspace: Never fill liquid waste carboys beyond 80% capacity. Leave headspace to accommodate potential gas expansion.

Emergency Spill Response Protocol

Because **1-Aminobutan-2-one** hydrochloride is a fine, hygroscopic powder, spills pose a significant inhalation and contact hazard.



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Step-by-step emergency spill response and decontamination workflow.

Step-by-Step Spill Remediation:

- Evacuate and Assess: Clear the immediate area. Assess the volume of the spill. If the spill is large or aerosolized, evacuate the lab and contact Environmental Health and Safety (EHS) immediately.

- Don PPE: Put on a fitted N95 or P100 particulate respirator, chemical-resistant nitrile gloves, safety goggles, and a lab coat[6].
- Containment: Surround the solid spill with an inert absorbent material (e.g., dry sand or vermiculite) to prevent spreading[6]. Do not use combustible materials like sawdust.
- Collection: Do not add water initially, as this will dissolve the compound and spread the contamination. Use a non-sparking tool to gently sweep the solid and the absorbent into a designated solid hazardous waste container.
- Decontamination: Once the bulk solid is removed, dampen a disposable absorbent pad with a mixture of water and ethanol (to solubilize any remaining traces) and wipe the area inward from the edges. Dispose of the pads in the solid waste container.
- Documentation: Seal the container, label it as "Spill Debris containing **1-Aminobutan-2-one** hydrochloride," and submit a pickup request to EHS.

References

- National Center for Biotechnology Information (NIH). "PubChem Compound Summary for CID 11607913, 1-Amino-2-butanone." PubChem. Available at: [\[Link\]](#)
- Arcwood Environmental. "How to Determine Hazardous Waste | RCRA Compliance Guide." Arcwoodenviro.com. Available at: [\[Link\]](#)
- ResearchGate. "Competing Knorr and Fischer–Fink pathways to pyrroles in neutral aqueous solution (Reactivity of 1-amino-2-butanone)." Researchgate.net. Available at: [\[Link\]](#)

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Sources

- [1. 1-Aminobutan-2-one hydrochloride | 108661-54-7 \[sigmaaldrich.com\]](#)

- [2. 1-Amino-2-butanone | C4H9NO | CID 11607913 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. 40 CFR Part 261 - IDENTIFICATION AND LISTING OF HAZARDOUS WASTE | Electronic Code of Federal Regulations \(e-CFR\) | US Law | LII / Legal Information Institute \[law.cornell.edu\]](#)
- [5. How to Determine Hazardous Waste | RCRA Compliance Guide | Arcwood Environmental™ \[arcwoodenviro.com\]](#)
- [6. spectrumchemical.com \[spectrumchemical.com\]](#)
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